

Iron(III) Bromide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ferric bromide*

Cat. No.: *B157015*

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An in-depth examination of the properties, synthesis, and applications of Iron(III) Bromide (**Ferric Bromide**) in scientific research and development.

This technical guide provides a detailed overview of iron(III) bromide, a significant compound for professionals in research, science, and drug development. This document outlines its chemical properties, synonyms, and regulatory identifiers, with a focus on its applications as a Lewis acid catalyst.

Core Chemical and Physical Properties

Iron(III) bromide, also known as **ferric bromide**, is an odorless, red-brown or dark brown solid compound.[1] It is a versatile reagent in organic synthesis, primarily utilized for the halogenation of aromatic compounds.[1] The compound dissolves in water, yielding acidic solutions.[1]

Property	Value	Source
CAS Number	10031-26-2	[2][3]
Molecular Formula	FeBr ₃	[2][3]
Molecular Weight	295.56 g/mol	[2]
Appearance	Brown-red crystalline powder or dark brown solid	[3]
Density	4.50 g/cm ³	[1][3]
Melting Point	200 °C (decomposes)	[1][4]
Solubility	Soluble in water, ethanol, and ether	[3][4]
EINECS Number	233-089-1	[3]

Synonyms and Identifiers

For clarity in research and documentation, iron(III) bromide is known by several synonyms:

- Ferric bromide[2][3]
- Iron tribromide[1][3][4]
- Tribromoiron[4]
- Iron(III) tribromide[4]
- Iron bromide (FeBr₃)[3][4]

Synthesis Protocol

Iron(III) bromide can be synthesized through the direct reaction of iron metal with bromine. This straightforward and common laboratory procedure is outlined below.

Experimental Protocol: Synthesis of Iron(III) Bromide

Objective: To synthesize iron(III) bromide from iron and bromine.

Materials:

- Iron filings or powder
- Liquid bromine
- A suitable reaction vessel (e.g., a three-necked flask)
- Inert atmosphere (e.g., nitrogen or argon gas)
- Heating mantle
- Condenser

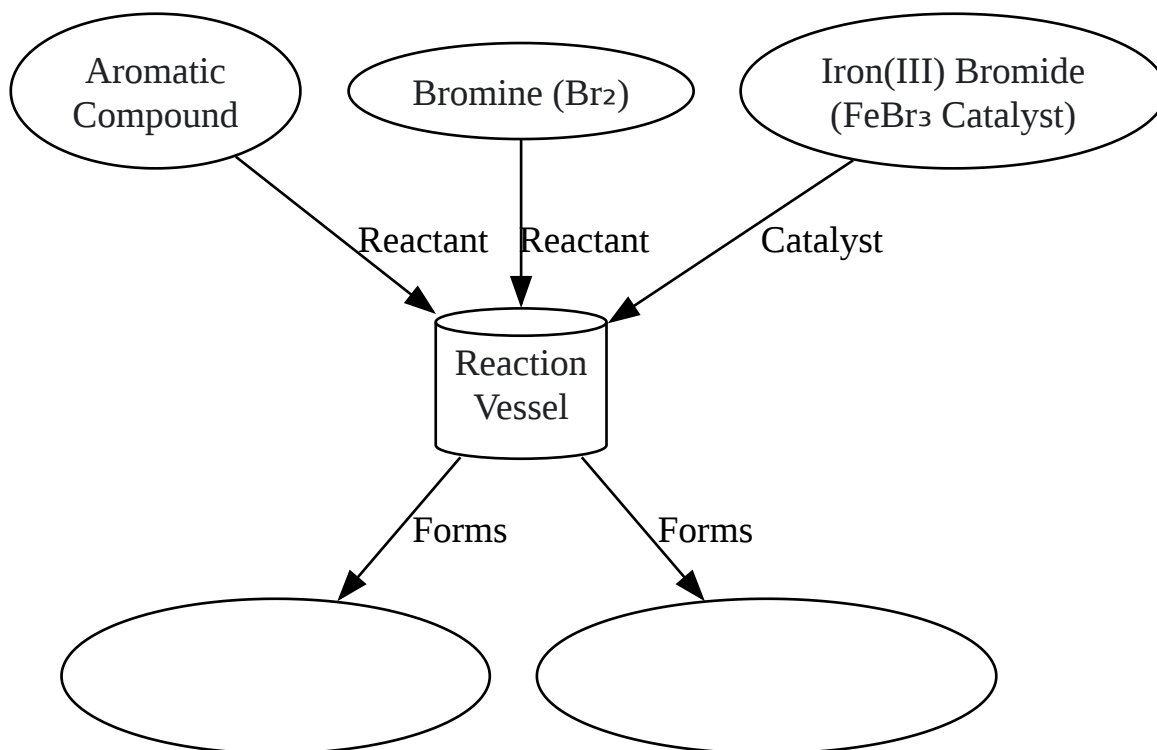
Procedure:

- Ensure the reaction apparatus is clean, dry, and set up for reaction under an inert atmosphere to prevent the ingress of moisture.
- Place a measured quantity of iron metal into the reaction vessel.
- Slowly add liquid bromine to the reaction vessel containing the iron. The reaction is exothermic, so the addition should be controlled to manage the reaction rate.
- The reaction mixture is then gently heated to initiate and sustain the reaction.
- The reaction proceeds according to the following equation: $2 \text{Fe} + 3 \text{Br}_2 \rightarrow 2 \text{FeBr}_3$.[\[1\]](#)
- Once the reaction is complete, the product, iron(III) bromide, can be purified through sublimation.

Safety Precautions: Bromine is a highly corrosive and toxic substance. This experiment must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn at all times.

Applications in Organic Synthesis

The primary application of iron(III) bromide in a research context is as a Lewis acid catalyst. It is particularly effective in the bromination of aromatic compounds. For many of these applications, the catalyst is generated in situ.[1]



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Phone: (601) 213-4426
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